

In-Depth Technical Guide: 2-Hydroxy-2-methylpropiophenone-d5

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Compound of Interest

Compound Name: 2-Hydroxy-2-methylpropiophenone-d5

Cat. No.: B15599558

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on 2-Hydroxy-2-methylpropiophenone and its deuterated analog, **2-Hydroxy-2-methylpropiophenone-d5**. This document includes key physicochemical data, a detailed experimental protocol for quantitative analysis using isotope dilution mass spectrometry, and a workflow diagram for the analytical procedure.

Core Compound Data

2-Hydroxy-2-methylpropiophenone is a widely used Type I photoinitiator, crucial in initiating photopolymerization processes in various industrial applications, including coatings, inks, and adhesives.^{[1][2]} Its deuterated form, **2-Hydroxy-2-methylpropiophenone-d5**, serves as an excellent internal standard for quantitative analysis by mass spectrometry, enabling high accuracy and precision in determining the concentration of the parent compound in complex matrices.

Table 1: Physicochemical Properties

| Property | 2-Hydroxy-2-methylpropiophenone | 2-Hydroxy-2-methylpropiophenone-d5 |
|----------------------------|---|--|
| Synonyms | Darocur 1173, 1-Hydroxy-1-methylethyl phenyl ketone | Phenyl-d5 analog of Darocur 1173 |
| CAS Number | 7473-98-5[3] | Not available |
| Molecular Formula | C ₁₀ H ₁₂ O ₂ [4] | C ₁₀ H ₇ D ₅ O ₂ |
| Molecular Weight (g/mol) | 164.20[3][4] | 169.23 (Calculated) |
| Appearance | Clear to pale yellow liquid[5] | Not available |
| Boiling Point | 102-103 °C at 4 mmHg | Not available |
| Density (g/mL at 25°C) | 1.077 | Not available |

Experimental Protocol: Quantitative Analysis by Isotope Dilution LC-MS/MS

This protocol details a method for the quantification of 2-Hydroxy-2-methylpropiophenone in a polymer matrix using **2-Hydroxy-2-methylpropiophenone-d5** as an internal standard. This method is adapted from established procedures for the analysis of photoinitiators in food packaging materials.

Materials and Reagents

- Analytes: 2-Hydroxy-2-methylpropiophenone (purity ≥97%), **2-Hydroxy-2-methylpropiophenone-d5** (isotopic purity ≥99%)
- Solvents: Acetonitrile (LC-MS grade), Methanol (LC-MS grade), Water (LC-MS grade)
- Reagents: Formic acid (LC-MS grade)
- Sample Matrix: Polymer film or liquid formulation

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system

- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Analytical column: C18 reverse-phase column (e.g., 2.1 mm x 100 mm, 1.8 μ m particle size)
- Ultrasonic bath
- Vortex mixer
- Centrifuge

Procedure

2.3.1. Standard Solution Preparation

- Primary Stock Solutions (1000 μ g/mL):
 - Accurately weigh approximately 10 mg of 2-Hydroxy-2-methylpropiophenone and dissolve in 10 mL of acetonitrile to prepare the analyte stock solution.
 - Accurately weigh approximately 10 mg of **2-Hydroxy-2-methylpropiophenone-d5** and dissolve in 10 mL of acetonitrile to prepare the internal standard (IS) stock solution.
- Working Standard Solutions:
 - Prepare a series of calibration standards by serial dilution of the analyte stock solution with acetonitrile to achieve concentrations ranging from 1 to 500 ng/mL.
 - Spike each calibration standard with the internal standard stock solution to a final concentration of 50 ng/mL.

2.3.2. Sample Preparation

- Extraction from Polymer Film:
 - Cut a representative 10 cm² piece of the polymer film and weigh it.
 - Place the film in a 20 mL glass vial and add 10 mL of acetonitrile.

- Spike the solution with the internal standard (**2-Hydroxy-2-methylpropiophenone-d5**) to a final concentration of 50 ng/mL.
- Extract the sample by sonication in an ultrasonic bath for 30 minutes.
- Extraction from Liquid Formulation:
 - Accurately weigh approximately 100 mg of the liquid formulation into a 15 mL centrifuge tube.
 - Add 10 mL of acetonitrile and the internal standard to a final concentration of 50 ng/mL.
 - Vortex for 1 minute to ensure thorough mixing.
- Clean-up:
 - Centrifuge the sample extracts at 10,000 rpm for 10 minutes.
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial for analysis.

2.3.3. LC-MS/MS Analysis

- LC Conditions:
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid
 - Gradient: Start with 95% A, ramp to 5% A over 8 minutes, hold for 2 minutes, and return to initial conditions.
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40 °C
 - Injection Volume: 5 µL
- MS/MS Conditions:

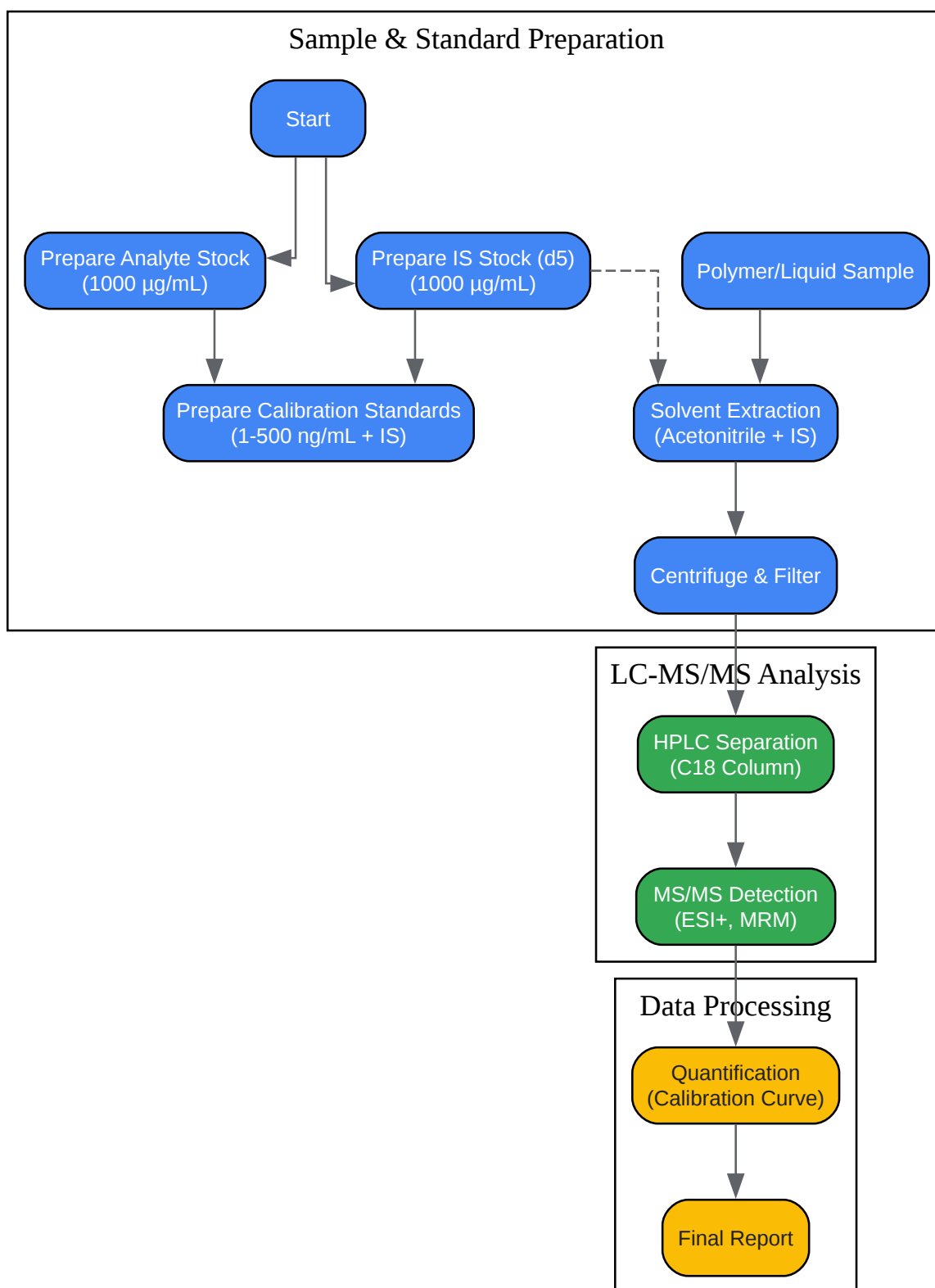
- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - 2-Hydroxy-2-methylpropiophenone: Precursor ion (m/z) 165.1 → Product ion (m/z) 147.1
 - **2-Hydroxy-2-methylpropiophenone-d5**: Precursor ion (m/z) 170.1 → Product ion (m/z) 152.1
- Optimize collision energy and other source parameters for maximum signal intensity.

Data Analysis

- Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte.
- Quantify the concentration of 2-Hydroxy-2-methylpropiophenone in the samples using the calibration curve.

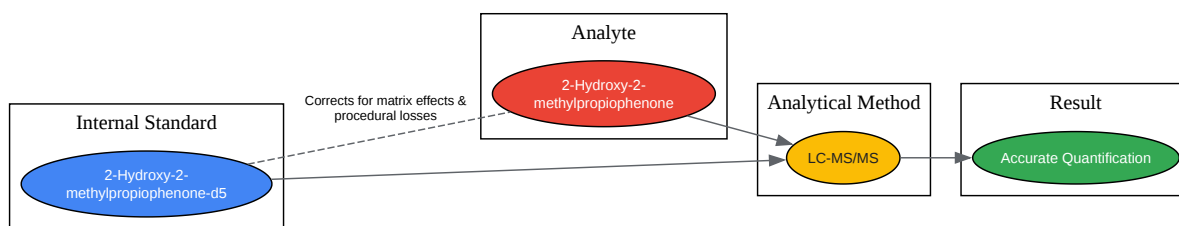
Workflow and Pathway Diagrams

The following diagrams illustrate the experimental workflow for the quantitative analysis of 2-Hydroxy-2-methylpropiophenone.



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Quantitative Analysis Workflow



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Isotope Dilution Principle

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